

Introduction: The Strategic Value of the Phenylpyridine Scaffold

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Compound of Interest

Compound Name: 5-Chloro-2-phenylpyridine

Cat. No.: B1350379

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In the landscape of modern medicinal chemistry and materials science, the substituted phenylpyridine motif stands out as a privileged scaffold. Its unique combination of aromaticity, hydrogen bonding capability, and tunable electronic properties makes it a cornerstone for the design of novel therapeutic agents and functional materials. **5-Chloro-2-phenylpyridine** is a particularly valuable intermediate, serving as a versatile building block for introducing the 2-phenylpyridine core into more complex molecular architectures. The chlorine atom at the 5-position provides a reliable synthetic handle for further functionalization, primarily through palladium-catalyzed cross-coupling reactions, allowing for the systematic exploration of chemical space in drug discovery programs.^{[1][2]}

This guide offers a senior application scientist's perspective on the core properties, synthesis, reactivity, and applications of **5-Chloro-2-phenylpyridine**, providing researchers and drug development professionals with the technical insights necessary for its effective utilization.

Core Physicochemical & Spectroscopic Profile

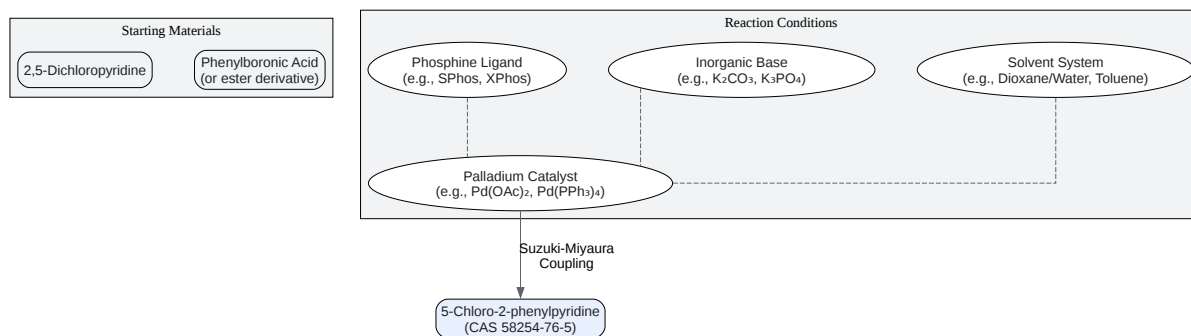
A foundational understanding of a reagent's physical and chemical properties is paramount for its successful application in synthesis and process development. The key identifiers and computed properties for **5-Chloro-2-phenylpyridine** are summarized below. It is noteworthy that experimental data for properties such as melting and boiling points are not consistently reported in the literature, a common occurrence for specialized chemical intermediates.^[3]

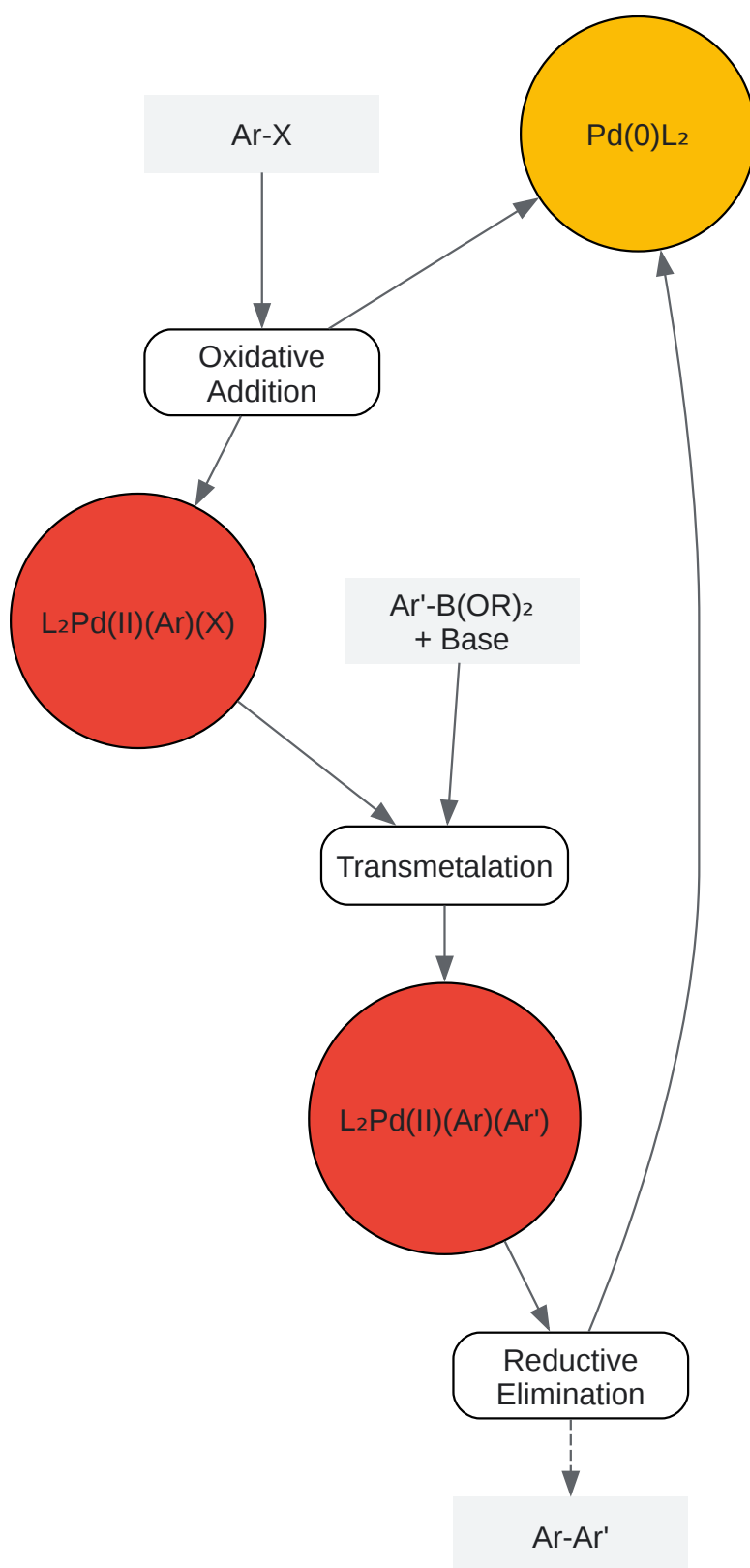
Property	Value	Source
CAS Number	58254-76-5	[4][5]
Molecular Formula	C ₁₁ H ₈ ClN	[3][4]
Molecular Weight	189.64 g/mol	[3][4]
IUPAC Name	5-chloro-2-phenylpyridine	[4]
Synonyms	3-Chloro-6-phenylpyridine	[4]
Canonical SMILES	<chem>C1=CC=C(C=C1)C2=NC=C(C=C2)Cl</chem>	[4]
XLogP3-AA	3.1	[4]
Topological Polar Surface Area	12.9 Å ²	[4]
Hydrogen Bond Acceptor Count	1	[4]
Rotatable Bond Count	1	[4]

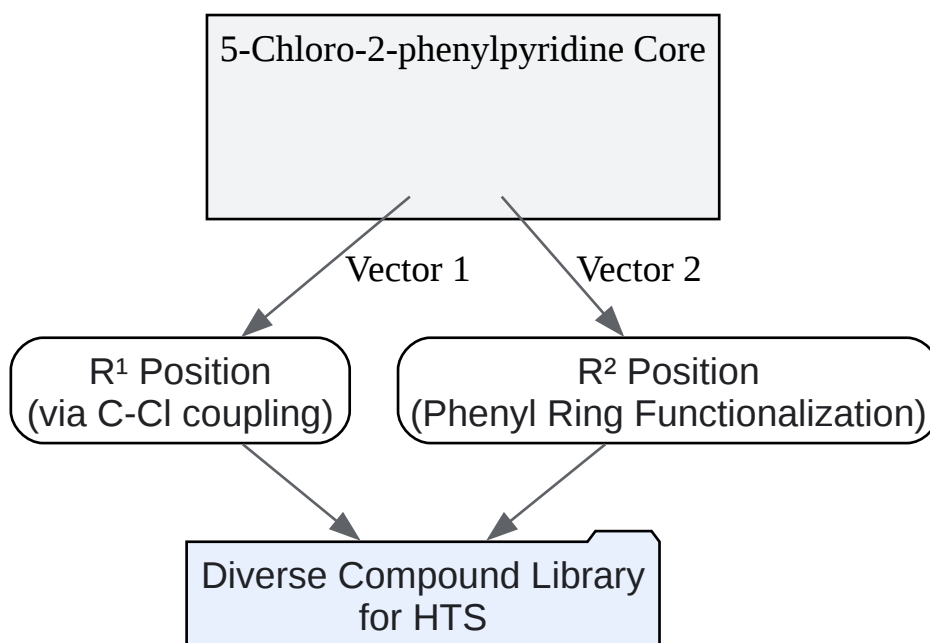
Spectroscopic Data Insights: Mass spectrometry data for this compound is available, with GC-MS being a common characterization method.[4] Researchers synthesizing or using this compound should anticipate confirming its identity via mass spectrometry, alongside ¹H and ¹³C NMR to verify the structure and purity. For comparison, the IR spectrum of the parent compound, 2-phenylpyridine, is well-documented and can serve as a reference point for identifying key vibrational modes of the core structure.[6]

Strategic Synthesis: The Suzuki-Miyaura Coupling Approach

The most prevalent and efficient strategy for constructing the **5-Chloro-2-phenylpyridine** scaffold is through the Suzuki-Miyaura cross-coupling reaction.[7] This palladium-catalyzed method forms the crucial C-C bond between the pyridine and phenyl rings with high selectivity and functional group tolerance. The primary pathway involves the coupling of a chloropyridine derivative with phenylboronic acid.







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References

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. A brief review on the palladium-catalyzed C–H activation reactions of 2-phenylpyridines - RSC Advances (RSC Publishing) DOI:10.1039/D5RA01203A [pubs.rsc.org]
- 3. chemsynthesis.com [chemsynthesis.com]
- 4. 5-Chloro-2-phenylpyridine | C₁₁H₈ClN | CID 2762866 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 58254-76-5 CAS MSDS (5-CHLORO-2-PHENYLPYRIDINE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 6. Pyridine, 2-phenyl- [webbook.nist.gov]
- 7. Suzuki reaction - Wikipedia [en.wikipedia.org]

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